A Technical Guide to Pyrazin-2-ylboronic Acid in Advanced Materials Science

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Compound of Interest

Compound Name:	*Pyrazin-2-ylboronic acid*
CAS No.:	*762263-64-9*
Cat. No.:	*B1591892*

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Abstract

Pyrazin-2-ylboronic acid is emerging as a uniquely versatile building block in materials science, bridging the gap between organic synthesis and functional material fabrication. Its distinct molecular architecture, featuring a Lewis acidic boronic acid group and a metal-coordinating pyrazine ring, offers a dual-functionality that is being exploited to design and synthesize a new generation of advanced materials. This guide provides an in-depth exploration of the fundamental properties of **Pyrazin-2-ylboronic acid** and its pivotal role in the development of Metal-Organic Frameworks (MOFs), Covalent Organic Frameworks (COFs), and chemosensors. We will delve into the causality behind its application, present detailed experimental workflows, and analyze the structure-property relationships that govern the performance of these novel materials. This document is intended for researchers and professionals in materials science, chemistry, and drug development seeking to leverage the unique attributes of this powerful heterocyclic compound.

Introduction: The Molecular Advantage of **Pyrazin-2-ylboronic Acid**

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At the heart of modern materials science is the quest for molecular building blocks that offer precise control over the final material's structure and function. **Pyrazin-2-ylboronic acid** has garnered significant attention due to its inherent structural and chemical attributes that make it an invaluable tool for chemists and material scientists.[1]

1.1. Chemical Structure and Physicochemical Properties

Pyrazin-2-ylboronic acid is an organic compound featuring a pyrazine ring substituted with a boronic acid [-$B(OH)_2$] group.[2] The pyrazine component is a six-membered heteroaromatic ring containing two nitrogen atoms at positions 1 and 4.[1] This arrangement makes the ring electron-deficient and provides specific coordination sites for metal ions. The boronic acid group is a well-known functional group that can act as a Lewis acid and form reversible covalent bonds with diols.[3][4]

Property	Value	Source
Molecular Formula	$C_4H_5BN_2O_2$	[2]
Molecular Weight	123.91 g/mol	[2]
Appearance	White crystalline solid	
Solubility	Soluble in water	
Storage	Sealed in dry, store in freezer, under -20°C	

1.2. Dual-Reactivity: The Key to Versatility

The true power of **Pyrazin-2-ylboronic acid** lies in its dual-reactivity, stemming from its two distinct functional components:

- The Pyrazine Ring: The nitrogen atoms in the pyrazine ring act as excellent ligands for coordinating with metal ions, a fundamental interaction in the formation of Metal-Organic Frameworks (MOFs).[5][6] The rigid, planar structure of the pyrazine ring also imparts predictable geometries to the resulting materials.[7]

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- The Boronic Acid Group: This functional group is renowned for its ability to undergo condensation reactions to form boroxine rings or boronate esters.[8][9] This reactivity is the cornerstone of Covalent Organic Framework (COF) synthesis. Furthermore, its ability to reversibly bind with diols makes it a prime candidate for developing sensors, particularly for sugars.[10]

This dual nature allows **Pyrazin-2-ylboronic acid** to be employed in a diverse range of polymerization and self-assembly processes, leading to materials with tailored properties.

Caption: Molecular structure of **Pyrazin-2-ylboronic acid**.

Application in Porous Materials: MOFs and COFs

The ability to form crystalline, porous materials with high surface areas is a significant application of **Pyrazin-2-ylboronic acid**.

2.1. Metal-Organic Frameworks (MOFs): A Pyrazine-Based Linker

MOFs are crystalline materials constructed from metal ions or clusters linked together by organic ligands.[11] The pyrazine moiety of **Pyrazin-2-ylboronic acid** makes it an excellent organic linker for MOF synthesis. The nitrogen atoms can coordinate with various metal centers (e.g., Cu^{2+}, Zn^{2+}, Fe^{3+}), while the overall geometry of the molecule dictates the topology of the resulting framework.[5][11]

The incorporation of the pyrazine unit can introduce redox-active sites within the MOF, making them suitable for applications in catalysis and energy storage.[5] For instance, pyrazine-embedded 2D conjugated MOFs have shown high capacitance for lithium-ion storage.[5]

2.2. Covalent Organic Frameworks (COFs): Leveraging Boronic Acid Chemistry

COFs are a class of porous crystalline polymers formed from the self-condensation of organic building blocks linked by strong covalent bonds.[12] Boronic acids are foundational monomers in COF synthesis, capable of forming robust boroxine or boronate ester linkages.[8][9] **Pyrazin-2-ylboronic acid** can be used as a linker in COF synthesis, where the pyrazine unit can impart unique electronic properties to the framework.[13][14]

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The synthesis of boronic acid-derived COFs typically involves a solvothermal reaction, where the monomers are heated in a high-boiling point solvent to facilitate the reversible formation of covalent bonds, allowing for error correction and the growth of a highly crystalline material.[12]

Experimental Protocol: Synthesis of a Boronate Ester-Linked COF

This protocol provides a general methodology for the synthesis of a 2D COF using a boronic acid and a catechol-containing linker.

- Reagent Preparation:
  - **Pyrazin-2-ylboronic acid** (1.5 mmol)
  - A suitable catechol-based linker (e.g., 2,3,6,7,10,11-hexahydroxytriphenylene) (1 mmol)
  - A solvent mixture of mesitylene and dioxane (1:1 v/v)
- Reaction Setup:
  - In a Pyrex tube, combine the **Pyrazin-2-ylboronic acid** and the catechol linker.
  - Add the solvent mixture to the tube.
  - Flash-freeze the tube in liquid nitrogen and degas under vacuum. Repeat this freeze-pump-thaw cycle three times.
  - Seal the tube under vacuum.
- Solvothermal Synthesis:
  - Place the sealed tube in an oven at 120 °C for 72 hours.
  - Allow the tube to cool to room temperature. A solid precipitate should be visible.
- Product Isolation and Purification:
  - Open the tube and collect the solid product by filtration.

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- Wash the solid extensively with anhydrous acetone and tetrahydrofuran to remove any unreacted monomers.
- Dry the product under vacuum at 150 °C overnight to yield the COF as a fine powder.

- Characterization:
  - The crystallinity of the COF should be confirmed using Powder X-ray Diffraction (PXRD).
  - The porosity and surface area can be determined by nitrogen physisorption measurements at 77 K.
  - The chemical structure can be verified using Fourier-Transform Infrared (FTIR) and solid-state NMR spectroscopy.

Caption: General workflow for boronate ester-linked COF synthesis.

Role in Sensing and Optoelectronics

The unique electronic and chemical properties of **Pyrazin-2-ylboronic acid** make it a valuable component in the design of sensors and optoelectronic materials.

3.1. Fluorescent Chemosensors

Boronic acids are well-established as recognition units for saccharides and other diol-containing molecules.[10] The binding of a diol to the boronic acid group can alter the electronic properties of an attached fluorophore, leading to a change in fluorescence intensity or wavelength. This principle is the basis for many fluorescent sensors.[15]

Pyrazin-2-ylboronic acid can be incorporated into fluorescent sensor designs, where the pyrazine ring can be part of the fluorophore or a modulator of its electronic properties.[16] These sensors have applications in detecting biologically relevant molecules and metal ions.[17] For example, pyrazinium-based fluorescent chemosensors have been developed for the selective detection of nitroaromatic compounds like 2,4,6-trinitrophenol in aqueous media.[16]

Mechanism of a Boronic Acid-Based Fluorescent Sensor

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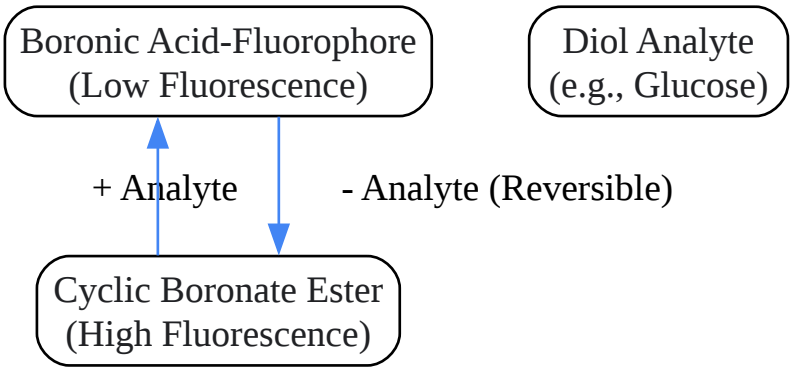
The general mechanism involves the reversible formation of a cyclic boronate ester with a diol analyte. This binding event alters the intramolecular charge transfer (ICT) characteristics of the sensor molecule, leading to a detectable change in its fluorescence.



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Caption: Mechanism of a boronic acid-based fluorescent sensor.

3.2. Organic Optoelectronic Materials

Pyrazine derivatives are of considerable interest in the field of organic electronics due to their favorable charge transfer properties.[18] The electron-deficient nature of the pyrazine ring makes it a good electron acceptor, a desirable property for n-type semiconductor materials used in organic field-effect transistors (OFETs) and organic light-emitting diodes (OLEDs).

By incorporating **Pyrazin-2-ylboronic acid** into conjugated polymers or frameworks, it is possible to tune the electronic band gap and charge transport properties of the resulting materials.[14][18] This opens up possibilities for creating novel materials for applications in solar cells, light-emitting diodes, and field-effect transistors.[18]

Future Outlook and Conclusion

Pyrazin-2-ylboronic acid stands out as a molecular building block with immense potential. Its dual-functionality provides a powerful platform for the rational design of a wide array of functional materials.

Emerging Trends:

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- Hierarchical Porous Materials: The combination of MOF and COF chemistry could lead to the development of hybrid materials with hierarchical pore structures, offering enhanced performance in catalysis and separation.

- Biomedical Applications: The ability of boronic acids to bind with sugars and other biological molecules could be exploited for drug delivery systems and diagnostic tools.[19]

- Advanced Catalysis: MOFs and COFs incorporating **Pyrazin-2-ylboronic acid** can be designed to have specific catalytic sites for a range of organic transformations.[12]

In conclusion, **Pyrazin-2-ylboronic acid** is more than just a chemical reagent; it is a versatile tool that empowers materials scientists to construct complex, functional materials with a high degree of precision. As our understanding of its reactivity and its influence on material properties grows, we can expect to see even more innovative applications emerge in the years to come, from environmental remediation and energy storage to advanced medical diagnostics.

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